

Butanedinitrile, 2,3-diethyl-2,3-dimethyl- proper disposal procedures

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Compound of Interest

Compound Name: *Butanedinitrile, 2,3-diethyl-2,3-dimethyl-*

Cat. No.: *B145516*

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Proper disposal of **Butanedinitrile, 2,3-diethyl-2,3-dimethyl-** is critical due to its significant health and environmental hazards. This substance is classified as acutely toxic and requires strict adherence to hazardous waste regulations. The following procedures provide essential, step-by-step guidance for researchers, scientists, and drug development professionals to ensure safe handling and disposal.

Immediate Safety and Hazard Information

Based on its GHS classification, **Butanedinitrile, 2,3-diethyl-2,3-dimethyl-** presents a severe toxicity risk. A significant percentage of classifications indicate it can be fatal if swallowed, inhaled, or in contact with skin, and it is also harmful to aquatic life.^[1] Always handle this chemical within a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Chemical safety goggles or a face shield.
- Body Protection: A lab coat is mandatory.

- Respiratory Protection: Use only in a chemical fume hood. For spills or situations with inadequate ventilation, a self-contained breathing apparatus may be necessary.[2]

Hazard Classification Summary

The following table summarizes the GHS hazard classifications for **Butanedinitrile, 2,3-diethyl-2,3-dimethyl-**.

Hazard Statement	GHS Classification Code	Signal Word
Fatal if swallowed	H300	Danger
Fatal in contact with skin	H310	Danger
Fatal if inhaled	H330	Danger
Harmful to aquatic life with long lasting effects	H412	-
Harmful if swallowed (classification varies by data source)	H302	Warning

Data sourced from PubChem CID 145087. The percentages associated with classifications indicate variance across different data contributors.[1]

Step-by-Step Disposal Protocol

Disposal of this chemical must comply with federal and state regulations, such as the Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA). [3][4] Never pour this chemical down the drain or dispose of it in regular trash.[5][6]

Step 1: Waste Identification and Segregation

- Classify as Hazardous Waste: Due to its acute toxicity, **Butanedinitrile, 2,3-diethyl-2,3-dimethyl-** must be managed as a hazardous waste.[1] Depending on its use, it may fall under the EPA's "P-list" of acutely toxic wastes.[3]

- Segregate Waste: Store this waste separately from other chemical waste streams. Specifically, keep it away from incompatible materials like strong oxidizing agents.^{[7][8]} Use physical barriers or secondary containment to separate incompatible chemicals.^[3]

Step 2: Select an Appropriate Waste Container

- Compatibility: Use a container made of a material chemically compatible with nitriles. High-density polyethylene (HDPE) or glass containers are often suitable. Do not use metal containers for acids or bases.^[9]
- Condition: The container must be in good condition, free from leaks or damage, and have a secure, leak-proof lid.^[3]
- Original Container: If possible and the container is in good condition, using the original product container is a good practice.^[7]

Step 3: Label the Waste Container

- Label Immediately: Affix a hazardous waste label to the container before adding any waste.
- Required Information: The label must include:
 - The words "Hazardous Waste".^[4]
 - The full chemical name: "**Butanedinitrile, 2,3-diethyl-2,3-dimethyl-**".
 - A clear description of the associated hazards (e.g., "Acutely Toxic," "Poison").^[4]
 - The date when waste was first added to the container.

Step 4: Accumulate Waste in a Satellite Accumulation Area (SAA)

- Designated Location: Store the labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation and under the control of laboratory personnel.^{[4][5][7]}

- **Keep Container Closed:** Keep the waste container securely closed at all times, except when adding waste.[\[5\]](#)[\[7\]](#)
- **Accumulation Limits:** Adhere to the strict accumulation limits for hazardous waste. For acutely toxic (P-listed) wastes, the limit is 1 quart of liquid or 1 kilogram of solid waste.[\[5\]](#)

Waste Type	Maximum SAA Accumulation Limit
General Hazardous Waste	55 gallons
Acutely Toxic (P-listed)	1 quart (liquid) or 1 kg (solid)

Once an accumulation limit is reached, the waste must be removed from the laboratory within three calendar days.[\[5\]](#)[\[7\]](#)

Step 5: Arrange for Final Disposal

- **Contact EHS:** When the container is nearly full or the accumulation time limit is approaching, contact your institution's Environmental Health and Safety (EHS) department to request a waste pickup.[\[5\]](#)
- **Professional Disposal:** The EHS department will arrange for the transport of the waste to a licensed hazardous waste disposal facility, where it will be managed through methods like controlled incineration.[\[6\]](#)[\[10\]](#)

Emergency Spill Procedures

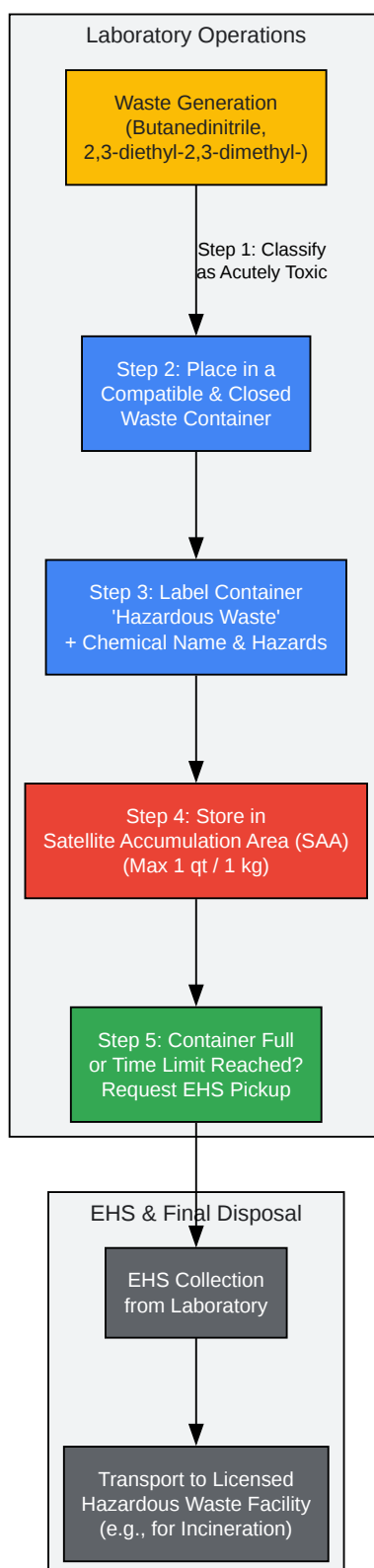
In the event of a spill, immediate and safe response is crucial.

- **Evacuate:** Evacuate all non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, typically by working within a fume hood.
- **Control:** Prevent the spill from spreading. Do not let the product enter drains.[\[11\]](#)
- **Absorb:** For small spills, cover the material with an inert absorbent material such as a 1:1:1 mixture of sodium carbonate, clay cat litter (bentonite), and sand.[\[2\]](#)

- Collect: Carefully scoop the absorbed material into a suitable, closed container for disposal as hazardous waste.[\[11\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to your laboratory supervisor and EHS department.

Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **Butanedinitrile, 2,3-diethyl-2,3-dimethyl-**.



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Caption: Workflow for the safe disposal of acutely toxic chemical waste.

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